A Technical Guide to 3-Chloro-2-(methylsulfonyl)nitrobenzene

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Compound of Interest

Compound Name:	*3-Chloro-2-methylsulfonylnitrobenzene*
CAS No.:	*91912-35-5*
Cat. No.:	*B1384964*

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This document provides a comprehensive technical overview of 3-Chloro-2-(methylsulfonyl)nitrobenzene, a substituted nitroaromatic compound with significant potential as a building block in synthetic chemistry. This guide is intended for researchers, scientists, and professionals in drug development and materials science, offering in-depth information on its nomenclature, synthesis, characterization, reactivity, and safe handling.

Compound Identification and Properties

The subject of this guide is systematically named 3-Chloro-2-(methylsulfonyl)nitrobenzene. According to IUPAC nomenclature for polysubstituted benzenes, the substituents (Chloro, Methylsulfonyl, Nitro) are numbered to assign the lowest possible locants, resulting in a 1,2,3-substitution pattern.[1][2] They are then cited alphabetically in the name.

Chemical Structure

The molecular structure consists of a benzene ring substituted with a nitro group at position 1, a methylsulfonyl group at position 2, and a chlorine atom at position 3.

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Caption: Molecular Structure of 3-Chloro-2-(methylsulfonyl)nitrobenzene

Physicochemical Properties

Quantitative data for this specific isomer is not widely published; however, properties can be inferred from related structures. The table below summarizes key identifiers and predicted properties.

Property	Value	Source
IUPAC Name	3-Chloro-2-(methylsulfonyl)nitrobenzene	IUPAC Rules[1][3]
Molecular Formula	$C_7H_6ClNO_4S$	-
Molecular Weight	235.65 g/mol	[4]
CAS Number	Not assigned (Isomer specific)	-
Appearance	Expected to be a yellow crystalline solid	Analogy to nitroaromatics[5]
Solubility	Insoluble in water; soluble in organic solvents like Toluene, THF, CH_2Cl_2	Analogy to p-NsCl[6]

Synthesis and Mechanistic Rationale

The synthesis of 3-Chloro-2-(methylsulfonyl)nitrobenzene is not commonly described. A plausible and logical synthetic route would involve a two-step process starting from a readily available precursor, 2,3-dichloronitrobenzene.

Synthetic Rationale:

- Nucleophilic Aromatic Substitution (SNAr): The first step involves the selective substitution of the chlorine atom at position 2. The nitro group at C1 strongly activates the ortho (C2) and para (C4) positions towards nucleophilic attack. The chlorine at C2 is therefore significantly more labile than the one at C3. Sodium methanethiolate (NaSMe) is an effective nucleophile

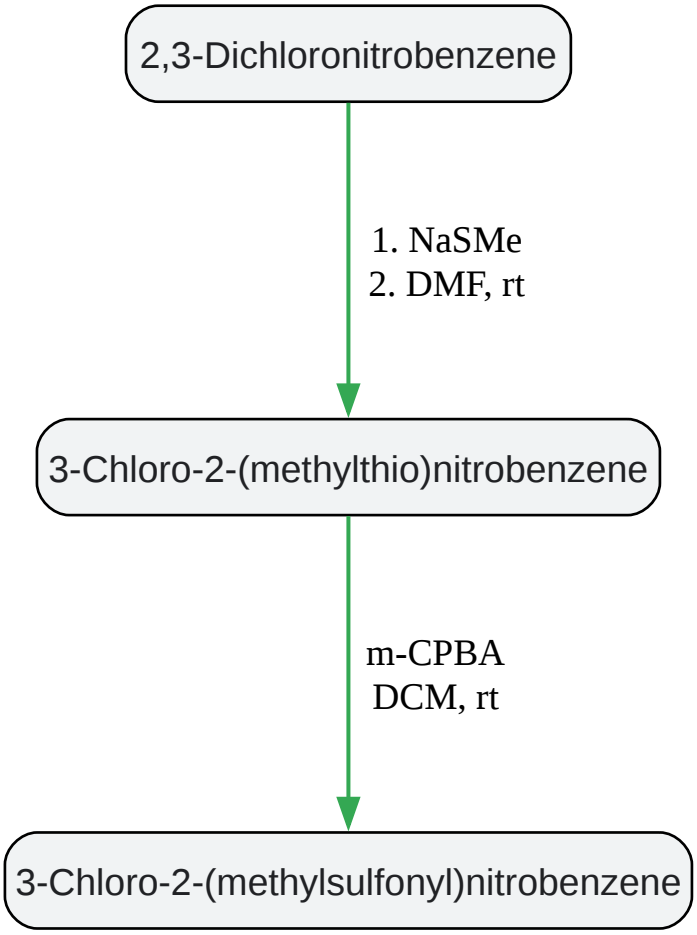
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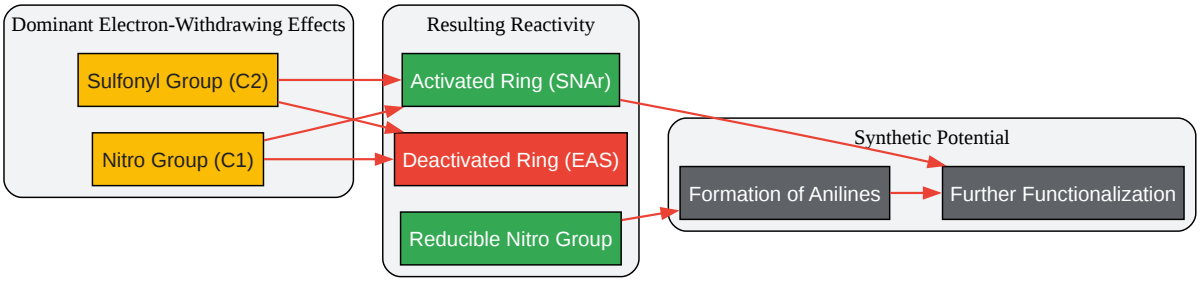
for this transformation, yielding the thioether intermediate, 3-chloro-2-(methylthio)nitrobenzene.

- Oxidation: The subsequent step is the oxidation of the thioether to a sulfone. This transformation is critical as the electron-withdrawing capacity of the sulfonyl group is substantially greater than that of the thioether, significantly impacting the molecule's reactivity. Oxidants like meta-chloroperoxybenzoic acid (m-CPBA) or hydrogen peroxide are commonly employed for this purpose.

Synthetic Workflow Diagram

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